

Personal protective equipment for handling GSK547

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Compound of Interest

Compound Name: GSK547

Cat. No.: B607846

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Essential Safety and Handling Guide for GSK547

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK547**. Adherence to these procedures is vital for ensuring personal safety and maintaining experimental integrity. **GSK547** is a potent and highly selective inhibitor of receptor-interacting serine/threonine protein kinase 1 (RIPK1) and should be handled with care in a laboratory setting.^{[1][2][3]}

Hazard Identification and Personal Protective Equipment (PPE)

The primary routes of exposure to **GSK547** are inhalation of the powder, dermal contact, and accidental ingestion. Therefore, a comprehensive personal protective equipment protocol is mandatory. The following table summarizes the required PPE for handling **GSK547**.

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove cuff should extend over the gown sleeve.	Prevents skin absorption. Double gloving provides an additional layer of protection, and the outer glove can be immediately removed if contaminated.[4][5]
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric.	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use.[4][6][7]
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles when handling the powder or solutions.	Protects against splashes and aerosolized particles from entering the eyes or face.[4][6]
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid compound outside of a certified containment system (e.g., fume hood, biological safety cabinet) to prevent inhalation.[4][7]

Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the immediate work area. [4]
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Operational Plan: Safe Handling and Preparation of Stock Solutions

All handling of solid **GSK547** and preparation of stock solutions should be performed in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet, to minimize inhalation exposure.

Storage and Stability:

- Solid Powder: Store at -20°C for up to 3 years.[\[3\]](#)
- In Solvent: Store at -80°C for up to 1 year.[\[3\]](#)

Preparation of Stock Solutions:

- DMSO: Soluble at 125 mg/mL (315.35 mM). Sonication is recommended to aid dissolution.
[\[3\]](#)
- In vivo Formulations: For a 4 mg/mL solution, a formulation of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline can be used; sonication is recommended.[\[3\]](#)

Always use fresh, anhydrous solvents, as moisture can affect the solubility and stability of the compound.[\[8\]](#)

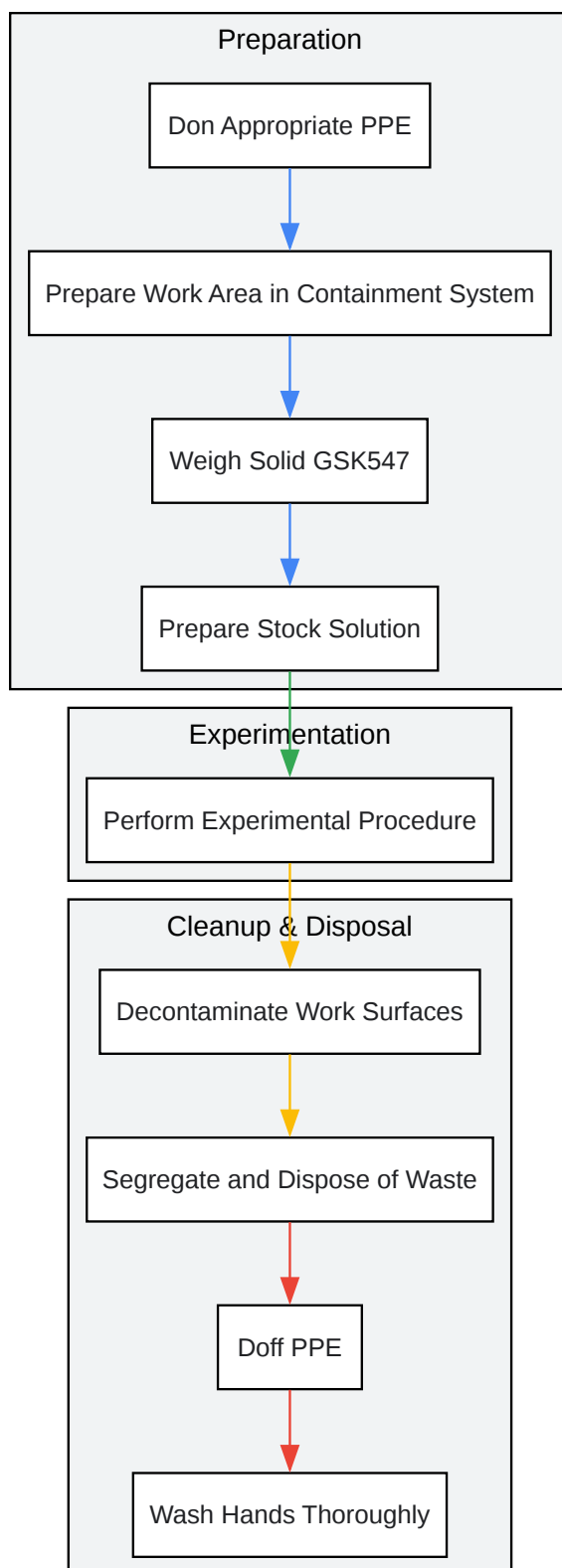
Disposal Plan: Decontamination and Waste Management

All materials that come into contact with **GSK547** are considered hazardous waste and must be disposed of in accordance with institutional and local regulations.

Waste Type	Examples	Containment	Disposal Method
Solid Hazardous Waste	Gloves, gown, shoe covers, absorbent liners, weigh boats, pipette tips, empty vials.	Designated, sealed, and labeled hazardous waste container (e.g., yellow chemotherapy waste bin).[4]	High-temperature incineration by a certified hazardous waste management company.[4]
Liquid Hazardous Waste	Unused or expired stock solutions, contaminated solvents.	Labeled, leak-proof hazardous liquid waste container.[4]	Incineration by a certified hazardous waste management company. DO NOT pour down the drain.[4]
Sharps Hazardous Waste	Needles and syringes used for in vivo administration.	Puncture-proof, labeled sharps container designated for hazardous waste.[4]	Autoclaving followed by incineration or as per institutional protocol for hazardous sharps.[4]

Experimental Workflow for Handling GSK547

The following diagram outlines the procedural workflow for the safe handling of **GSK547**, from preparation to disposal.



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